

solubility of Nonanoic-D17 acid in organic solvents

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Nonanoic-D17 acid

Cat. No.: B592562

[Get Quote](#)

An In-depth Technical Guide to the Solubility of **Nonanoic-D17 Acid** in Organic Solvents

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility of **Nonanoic-D17 acid** in various organic solvents. Given the limited direct quantitative data for the deuterated form, this guide leverages data from its non-deuterated counterpart, nonanoic acid (pelargonic acid), as a reliable surrogate. The substitution of hydrogen with deuterium is not expected to significantly alter the solubility profile in organic solvents.

Core Principles of Solubility

Nonanoic acid is a nine-carbon straight-chain saturated fatty acid.^{[1][2]} Its solubility is dictated by the physicochemical properties of its long hydrocarbon tail, which is nonpolar, and its carboxylic acid head, which is polar. This amphipathic nature means it is generally soluble in organic solvents and has low solubility in water.^{[2][3][4][5]} Factors such as temperature and the polarity of the solvent play a crucial role in its solubility.^[3]

Quantitative and Qualitative Solubility Data

While specific quantitative solubility data for **Nonanoic-D17 acid** is not readily available in the public domain, the solubility of nonanoic acid provides a strong indication of its behavior. Nonanoic acid is described as being soluble in most organic solvents.^[1]

Table 1: Solubility of Nonanoic Acid in Various Solvents

Solvent	Formula	Type	Solubility	Notes
Chloroform	CHCl_3	Halogenated	Very Soluble[4]	A common solvent for nonpolar to moderately polar compounds.
Diethyl Ether	$(\text{C}_2\text{H}_5)_2\text{O}$	Ether	Very Soluble[4]	A common nonpolar solvent.
Ethanol	$\text{C}_2\text{H}_5\text{OH}$	Alcohol	Soluble[1]	Soluble in 50% and 60% alcohol solutions.[1]
Hexane	C_6H_{14}	Alkane	Very Soluble[3] [4]	A nonpolar organic solvent.
Dimethyl Sulfoxide (DMSO)	$(\text{CH}_3)_2\text{SO}$	Sulfoxide	Soluble	A stock solution of ≥ 50 mg/mL for Nonanoic-D17 acid can be prepared.[6]
Water	H_2O	Polar	Nearly Insoluble[1][2][4]	Solubility is approximately 284 mg/L at 30°C.[1]

Experimental Protocols for Solubility Determination

A standard method for determining the solubility of a compound like **Nonanoic-D17 acid** in an organic solvent is the isothermal equilibrium method.

Objective: To determine the saturation concentration of **Nonanoic-D17 acid** in a specific organic solvent at a controlled temperature.

Materials:

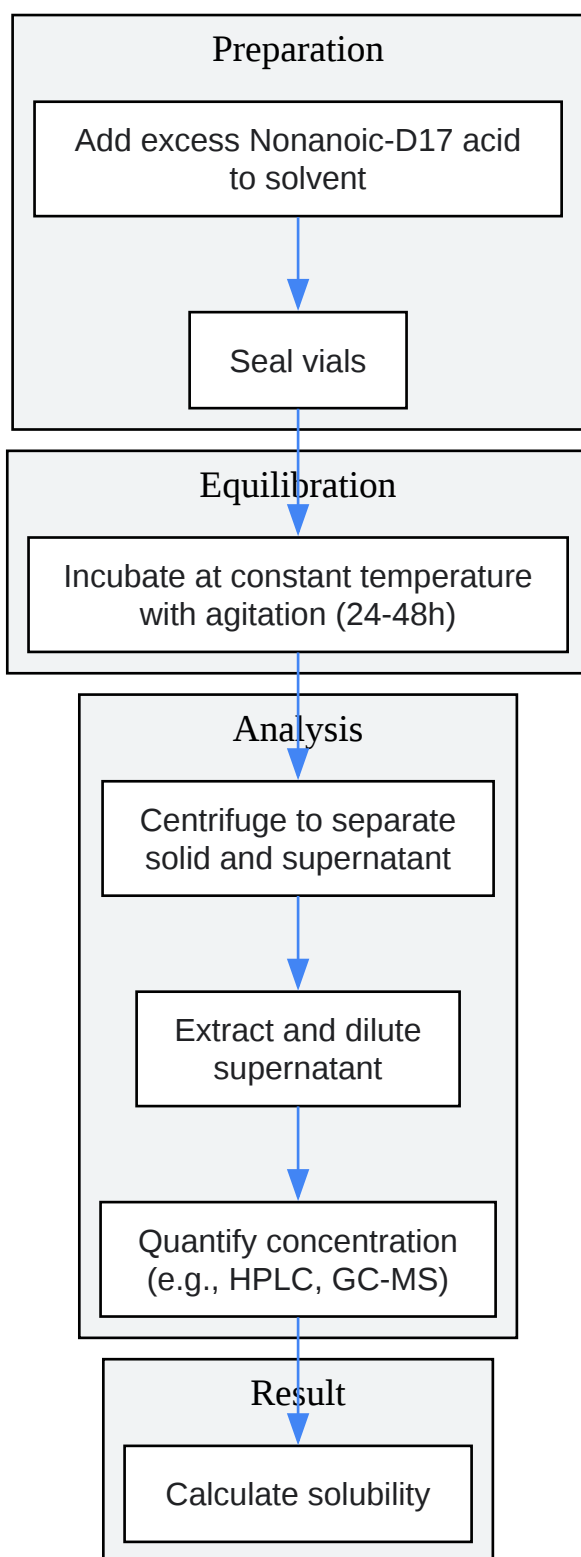
- **Nonanoic-D17 acid**
- Selected organic solvent (e.g., ethanol, chloroform)
- Analytical balance
- Vials with screw caps
- Constant temperature shaker or water bath
- Centrifuge
- High-Performance Liquid Chromatography (HPLC) or Gas Chromatography-Mass Spectrometry (GC-MS) system
- Volumetric flasks and pipettes

Procedure:

- **Preparation of Supersaturated Solutions:** Add an excess amount of **Nonanoic-D17 acid** to a known volume of the selected organic solvent in a sealed vial.
- **Equilibration:** Place the vials in a constant temperature shaker or water bath set to the desired temperature (e.g., 25°C). Agitate the samples for a predetermined time (e.g., 24-48 hours) to ensure equilibrium is reached.
- **Phase Separation:** After equilibration, centrifuge the vials at a high speed to separate the undissolved solid from the saturated solution.
- **Sample Dilution:** Carefully pipette an aliquot of the clear supernatant and dilute it with a known volume of the solvent.
- **Quantification:** Analyze the diluted sample using a calibrated HPLC or GC-MS method to determine the concentration of **Nonanoic-D17 acid**.
- **Calculation:** Calculate the solubility by taking into account the dilution factor. The result is typically expressed in mg/mL or mol/L.

Visualization of Experimental Workflow

The following diagram illustrates a typical workflow for determining the solubility of a compound.



[Click to download full resolution via product page](#)

Caption: Workflow for Solubility Determination.

Conclusion

Nonanoic-D17 acid, like its non-deuterated form, is expected to be highly soluble in a range of common organic solvents, particularly those with low to moderate polarity. For drug development and research applications, solvents such as ethanol, chloroform, diethyl ether, and DMSO are suitable choices. When precise solubility values are required, a systematic experimental determination using methods like the isothermal equilibrium technique is recommended.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Nonanoic Acid | C₉H₁₈O₂ | CID 8158 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. Pelargonic acid - Wikipedia [en.wikipedia.org]
- 3. solubilityofthings.com [solubilityofthings.com]
- 4. Nonanoic acid | 112-05-0 [chemicalbook.com]
- 5. Showing Compound Nonanoic acid (FDB003306) - FooDB [foodb.ca]
- 6. medchemexpress.com [medchemexpress.com]
- To cite this document: BenchChem. [solubility of Nonanoic-D17 acid in organic solvents]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b592562#solubility-of-nonanoic-d17-acid-in-organic-solvents]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com